

solubility of Barium isopropoxide in different solvents

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Compound of Interest

Compound Name: *Barium isopropoxide*

Cat. No.: *B1588621*

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Solubility of Barium Isopropoxide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **barium isopropoxide** in various solvents. Due to the air and moisture sensitive nature of this organometallic compound, understanding its solubility is critical for its effective use in synthesis, materials science, and other research applications. This document compiles available solubility data, details experimental protocols for its determination, and provides visual representations of key processes and concepts.

Solubility Data

Barium isopropoxide, with the chemical formula $\text{Ba}(\text{O-i-Pr})_2$, is generally described as a white to yellowish powder. Its solubility is a key parameter for its application in solution-based synthesis routes, such as sol-gel processes for the preparation of barium-containing nanomaterials and thin films. While extensive quantitative data across a wide range of solvents is not readily available in published literature, general solubility characteristics have been reported.

The following table summarizes the known solubility information for **barium isopropoxide**. It is important to note that due to the compound's reactivity with water, all solvents should be

anhydrous.

Solvent Class	Solvent	Qualitative Solubility	Quantitative Solubility (at 20-25 °C)
Alcohols	Isopropanol	Soluble	~20% w/v
Methanol	Soluble	Data not available	
Ethanol	Soluble	Data not available	
n-Butanol	Soluble	Data not available	
Ketones	Acetone	Soluble	Data not available
Methyl Ethyl Ketone (MEK)	Soluble	Data not available	
Esters	Ethyl Acetate	Soluble	Data not available
Ethers	Tetrahydrofuran (THF)	Likely Soluble	Data not available
Water	Water	Reacts	Not applicable

Note: The solubility of **barium isopropoxide** in alcohols can be influenced by the formation of alcoholates and the degree of oligomerization in solution. Temperature is also a critical factor, with solubility generally expected to increase with temperature. However, quantitative data on the temperature dependence of **barium isopropoxide** solubility is not currently available.

Experimental Protocols for Solubility Determination

The determination of the solubility of air- and moisture-sensitive compounds like **barium isopropoxide** requires careful experimental technique to prevent hydrolysis and ensure accurate measurements. The following is a generalized gravimetric method that can be adapted for various anhydrous solvents.

2.1 Materials and Equipment

- **Barium isopropoxide** (anhydrous powder)

- Anhydrous solvent of interest
- Schlenk flask or similar inert atmosphere reaction vessel
- Magnetic stirrer and stir bar
- Constant temperature bath
- Syringes and needles for liquid transfer
- Inert gas supply (e.g., Argon or Nitrogen)
- Glovebox (optional, but recommended)
- Analytical balance
- Membrane filters (e.g., 0.2 μm PTFE) compatible with the solvent
- Pre-weighed, sealable vials

2.2 Experimental Procedure

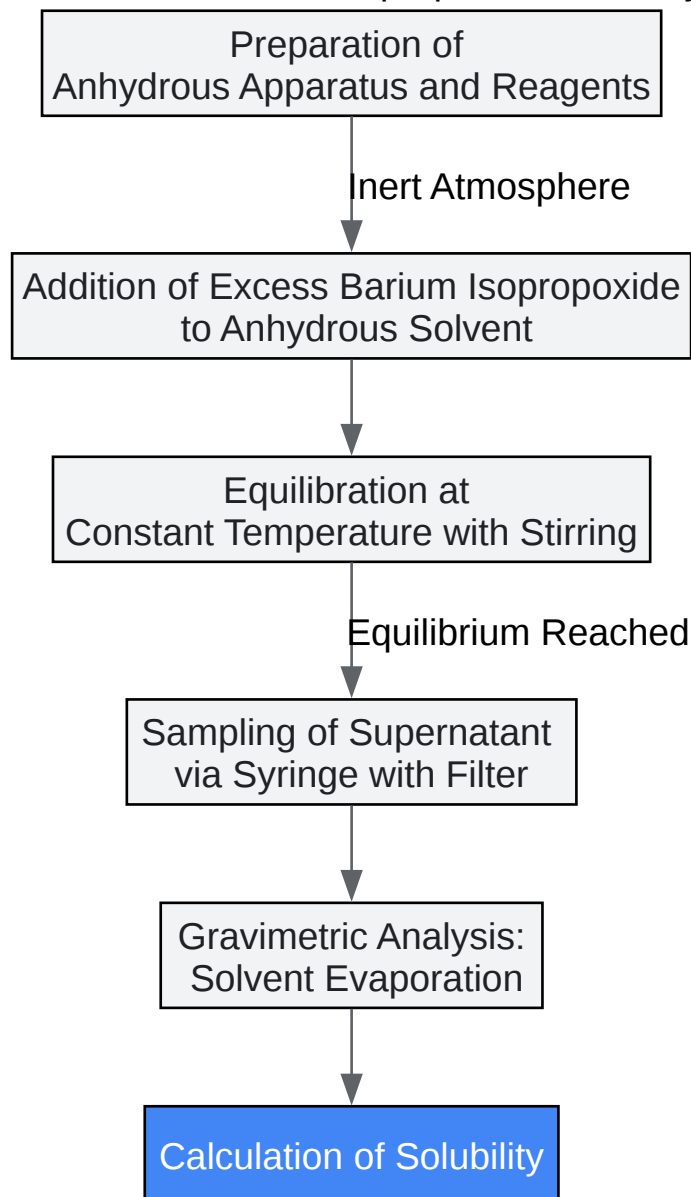
- Preparation: All glassware must be rigorously dried in an oven (e.g., at 120 °C overnight) and cooled under a stream of inert gas. The anhydrous solvent should be de-gassed prior to use. All solid and liquid transfers should be performed under an inert atmosphere (using Schlenk line techniques or inside a glovebox).
- Saturation:
 - Add a precisely weighed amount of the anhydrous solvent to the Schlenk flask.
 - While stirring, add an excess amount of **barium isopropoxide** powder to the solvent. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the flask and place it in a constant temperature bath set to the desired temperature.
 - Allow the suspension to stir for a sufficient time to reach equilibrium. This may take several hours to days, and the optimal time should be determined empirically.

- Sample Collection:
 - Once equilibrium is reached, stop the stirring and allow the excess solid to settle.
 - Using a syringe fitted with a membrane filter, carefully draw a known volume of the supernatant (the clear, saturated solution). The filter is crucial to remove any suspended solid particles.
- Gravimetric Analysis:
 - Transfer the filtered saturated solution into a pre-weighed, sealable vial.
 - Weigh the vial containing the solution to determine the mass of the solution.
 - Carefully evaporate the solvent under a stream of inert gas or under vacuum. Gentle heating may be applied if the solvent is not highly volatile, but care must be taken to avoid decomposition of the **barium isopropoxide**.
 - Once the solvent is completely removed, weigh the vial containing the dry **barium isopropoxide** residue.
- Calculation:
 - The solubility can be calculated in various units, such as g/100 mL or g/100 g of solvent.
 - Solubility (g/100 mL): $(\text{Mass of residue} / \text{Volume of solution sampled}) \times 100$
 - Solubility (g/100 g solvent): $(\text{Mass of residue} / (\text{Mass of solution} - \text{Mass of residue})) \times 100$

Visualizations

Experimental Workflow for Solubility Determination

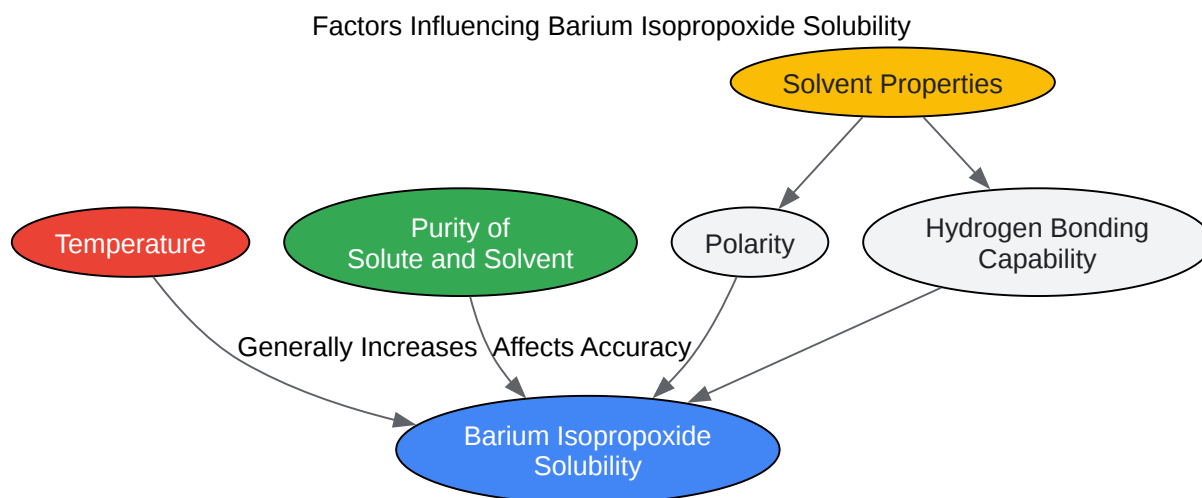
Experimental Workflow for Barium Isopropoxide Solubility Determination



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Caption: Workflow for determining the solubility of **barium isopropoxide**.

Logical Relationship of Barium Isopropoxide Solubility



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Caption: Key factors that influence the solubility of **barium isopropoxide**.

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